

Triethylammonium Iodide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Triethylammonium iodide*

Cat. No.: *B8681709*

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An In-depth Examination of Commercial Availability, Purity, and Methodologies

Introduction

Triethylammonium iodide (CAS No. 4636-73-1), a tertiary ammonium salt, is a chemical compound with potential applications in various fields of chemical synthesis and research. This technical guide provides a comprehensive overview of its commercial availability, purity grades, and relevant experimental protocols for professionals in research, and drug development. It is important to note that while information on the closely related quaternary ammonium salt, tetraethylammonium iodide, is abundant, specific technical data for **triethylammonium iodide** is less prevalent in publicly accessible resources. This guide focuses on the available information for **triethylammonium iodide** and provides context from related compounds where direct data is unavailable.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **triethylammonium iodide** is presented in the table below.

Property	Value	Reference
CAS Number	4636-73-1	[1]
Molecular Formula	C6H16IN	[2]
Molecular Weight	229.10 g/mol	[3]
Synonyms	Triethylamine hydroiodide, N,N-Diethylethanamine hydroiodide	[4]
Melting Point	173 °C (decomposes)	[4]
Boiling Point	90.5 °C at 760 mmHg	[1]

Commercial Availability

Triethylammonium iodide is available from several chemical suppliers. The typical purity and supplier information are summarized below. It is important for researchers to contact the suppliers directly to obtain the most current and detailed product specifications.

Supplier	Reported Purity	CAS Number
Alfa Chemistry	Not specified	4636-73-1[1]
BOC Sciences	Not specified	4636-73-1[3]
Sigma-Aldrich (as triethylamine hydroiodide)	Not specified	4636-73-1
Arctom Scientific	Not specified	4636-73-1[5]
LookChem	Not specified	4636-73-1[4]

Purity Grades and Impurities

Detailed information on specific purity grades for commercially available **triethylammonium iodide** is not consistently provided by suppliers in publicly available documentation. It is reasonable to assume that standard technical grades are available. For applications requiring higher purity, researchers may need to perform additional purification steps.

The primary synthesis route for **triethylammonium iodide** involves the reaction of triethylamine with hydroiodic acid. Potential impurities could include unreacted starting materials (triethylamine and hydroiodic acid) and byproducts from side reactions.

Applications in Research and Drug Development

While specific documented applications of **triethylammonium iodide** in drug development are limited in the available literature, tertiary and quaternary ammonium salts, in general, have several roles in pharmaceutical and organic synthesis. These include their use as:

- Phase-Transfer Catalysts: Facilitating reactions between reactants in different phases (e.g., organic and aqueous).
- Reagents in Organic Synthesis: Acting as a source of iodide ions or as a basic catalyst.
- Intermediates in the Synthesis of Active Pharmaceutical Ingredients (APIs): Serving as building blocks for more complex molecules.

Given its structure, **triethylammonium iodide** could potentially be used in similar applications. However, specific examples and protocols are not well-documented in the searched resources.

Experimental Protocols

Synthesis and Purification

A general method for the synthesis of triethylammonium salts involves the reaction of triethylamine with the corresponding acid. A purification method for **triethylammonium iodide** has been described, which involves recrystallization.

Purification by Recrystallization:

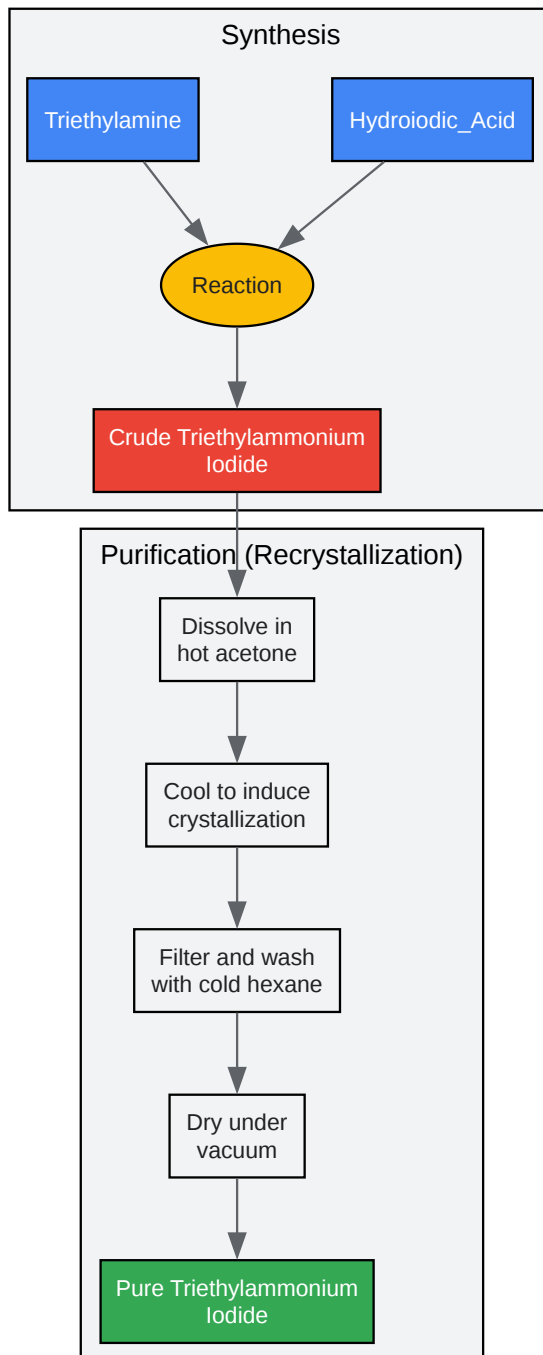
A documented method for the purification of **triethylammonium iodide** involves recrystallization from a cooled acetone/hexane mixture.^{[2][4]} The general steps for recrystallization are outlined below.

- Dissolution: Dissolve the impure **triethylammonium iodide** in a minimum amount of a suitable hot solvent or solvent mixture (e.g., acetone).

- Hot Filtration (optional): If insoluble impurities are present, filter the hot solution.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the crystals by filtration, for instance, using a Büchner funnel.
- Washing: Wash the collected crystals with a small amount of cold solvent (e.g., hexane) to remove residual soluble impurities.
- Drying: Dry the purified crystals under vacuum to remove residual solvent.

The following diagram illustrates the general workflow for the synthesis and purification of **triethylammonium iodide**.

Synthesis and Purification of Triethylammonium Iodide



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A flowchart of the synthesis and purification process for **triethylammonium iodide**.

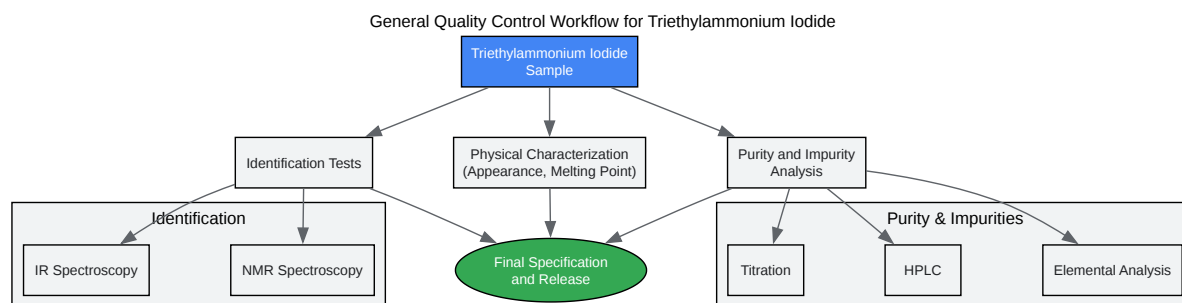
Quality Control and Analytical Methods

Specific, validated analytical methods for the quality control of **triethylammonium iodide** are not readily available in the public domain. However, general methods for the analysis of tertiary amine salts can be adapted. These methods are crucial for determining purity and identifying impurities.

General Analytical Techniques for Tertiary Amine Salts:

- Titration: Acid-base titration can be used to determine the purity of the amine salt.
- Spectroscopy:
 - Infrared (IR) Spectroscopy: Can be used to identify the functional groups present in the molecule and can be a qualitative tool to assess the presence of impurities.[\[6\]](#)
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for structural elucidation and can be used to identify and quantify impurities.
- Chromatography:
 - High-Performance Liquid Chromatography (HPLC): Can be used to separate and quantify the main component and any impurities.
 - Ion Chromatography: Can be used to determine the iodide content.
- Elemental Analysis: Can be used to determine the elemental composition (C, H, I, N) and confirm the empirical formula.

A general workflow for the quality control of a tertiary amine salt like **triethylammonium iodide** is depicted below.



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A diagram showing a typical quality control process for a chemical compound.

Conclusion

Triethylammonium iodide is a commercially available tertiary ammonium salt. While detailed technical information regarding its specific purity grades, applications in drug development, and validated analytical methods is not as extensively documented as for other related ammonium salts, this guide provides a summary of the currently available data. Researchers and drug development professionals should consider the information presented here as a starting point and are encouraged to perform further purification and develop specific analytical methods as required for their particular applications. Direct communication with chemical suppliers is recommended to obtain detailed product specifications.

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